

Technical Guide: Stereochemical Engineering of 1,4-Cyclohexanedicarboxylic Acid (1,4-CHDA)

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Compound of Interest

Compound Name: 1,4-Cyclohexanedicarboxylic acid

CAS No.: 619-81-8

Cat. No.: B1218998

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Executive Summary

1,4-Cyclohexanedicarboxylic acid (1,4-CHDA) represents a critical cycloaliphatic monomer bridging the gap between rigid aromatics (like terephthalic acid) and flexible aliphatics (like adipic acid). Its utility in high-performance polyesters, pharmaceuticals, and Metal-Organic Frameworks (MOFs) is dictated entirely by its stereochemistry.

The trans-isomer (diequatorial) confers high crystallinity, thermal stability (

C), and structural rigidity. The cis-isomer (axial-equatorial) introduces kinks, lowers melting points (~170

C), and increases solubility. This guide provides a technical deep-dive into the thermodynamics, characterization, and separation protocols required to master this stereochemical system.

Stereochemical Dynamics & Thermodynamics

The physicochemical divergence between cis- and trans-1,4-CHDA arises from the conformational analysis of the cyclohexane ring.

Conformational Analysis

- Trans-1,4-CHDA: Exists predominantly in the diequatorial () chair conformation. This minimizes 1,3-diaxial interactions, making it the thermodynamically stable isomer (kcal/mol relative to the diaxial conformer).
- Cis-1,4-CHDA: Must adopt an axial-equatorial () conformation. Regardless of the ring flip, one carboxyl group remains axial, incurring steric strain.

The Isomerization Equilibrium

In the melt phase (>200

C), an equilibrium mixture is established. Unlike many systems where the trans isomer dominates completely, the 1,4-CHDA system maintains a significant cis fraction due to the relatively low energy barrier for ring inversion compared to the bond-breaking required for isomerization.

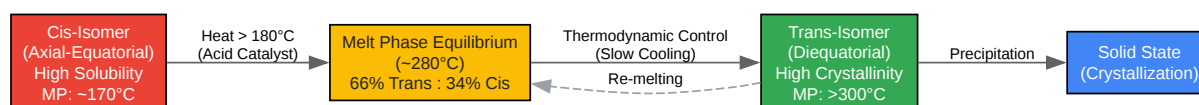
Equilibrium Ratio (Melt Phase):

- Trans: ~66%^[1]
- Cis: ~34%^[2]

However, because the trans isomer has a significantly higher lattice energy (melting point), it can be isolated in >99% purity via thermodynamic control (crystallization).

Visualization: Conformational Energy Landscape

The following diagram illustrates the stability relationship and the isomerization pathway.



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Figure 1: Isomerization pathway showing the transition from the kinetically accessible cis-isomer to the thermodynamically stable trans-isomer via melt-phase equilibration.

Physicochemical Characterization

The distinction between isomers is starkest in thermal properties and NMR spectroscopy.

Comparative Properties Table

Property	Cis-1,4-CHDA	Trans-1,4-CHDA	Technical Implication
Melting Point ()	164 – 174 C	300 – 312 C	Trans allows for high-heat engineering plastics.
Solubility (Water)	High (Polar groups accessible)	Low (Tight crystal packing)	Enables separation via fractional crystallization.
Density	~1.36 g/cm	~1.40 g/cm	Trans packs more efficiently in the solid state.
pK (approx)	4.44 (pK), 5.69 (pK)	4.18 (pK), 5.93 (pK)	Trans diacid is slightly more acidic due to electrostatic repulsion in the state.

NMR Spectroscopic Distinction

Differentiation is achieved via Proton NMR (

H-NMR) by analyzing the methine protons at the 1 and 4 positions.

- Trans-Isomer: The methine protons are axial. They exhibit large vicinal coupling constants (

-) with adjacent axial protons.
 - Signal: Broad multiplet (quintet-like).
 - Coupling ():11–15 Hz (Axial-Axial coupling is strong).
- Cis-Isomer: The methine protons are equatorial (or average to it).
 - Signal: Narrower multiplet.
 - Coupling ():5–9 Hz (Axial-Equatorial coupling is weaker).

Applications in Drug Development & Materials[3]

Pharmaceutical Intermediates

In drug development, 1,4-CHDA serves as a scaffold for peptidomimetics. The rigid trans-1,4-cyclohexane ring is often used as a bioisostere for the phenyl ring to improve metabolic stability while maintaining structural geometry.

- Case Use: Synthesis of protease inhibitors where precise spatial arrangement of functional groups is required for active site binding.
- MOF Drug Delivery: Cobalt-based MOFs utilizing trans-1,4-CHDA linkers have shown high porosity suitable for loading large drug molecules (e.g., ibuprofen) with controlled release profiles.

High-Performance Polymers

The primary industrial driver is the production of polyesters like PCCD (poly(1,4-cyclohexylene dimethylene 1,4-cyclohexanedicarboxylate)).

- Mechanism: High trans content increases the polymer's Glass Transition Temperature () and crystallinity.

- Impact: A 90% trans content yields a semi-crystalline polymer with excellent weatherability, whereas a 50/50 mix results in an amorphous, lower-value resin.

Experimental Protocols

Protocol A: Isomerization and Purification of Trans-1,4-CHDA

Objective: Isolate high-purity (>98%) trans-isomer from a commercial cis/trans mixture.

Reagents:

- Crude 1,4-CHDA (typically 60-70% trans)
- Solvent: Water or Acetic Acid
- Catalyst (Optional): Concentrated HCl (if starting from dimethyl ester)

Workflow:

- Dissolution: Suspend crude 1,4-CHDA in water (ratio 1:5 w/v).
- Hydrothermal Treatment (Isomerization):
 - Seal in a high-pressure autoclave.
 - Heat to 240–250 C for 2–3 hours.
 - Why: This temperature surpasses the activation energy for ring inversion, establishing the thermodynamic equilibrium.
- Controlled Crystallization:
 - Cool the reactor slowly (rate: 10 C/hour) to 100

C.

- Mechanism:[3] The trans-isomer, having a much lower solubility and higher lattice energy, precipitates first. The cis-isomer remains in the mother liquor.
- Filtration: Filter the slurry while hot (>80

C).

- Critical Step: Filtering below 70

C risks co-precipitation of the cis-isomer.

- Washing: Wash the cake with boiling water to remove surface cis impurities.
- Drying: Dry at 120

C under vacuum.

Self-Validation Check:

- Measure Melting Point.[4][5] If the solid melts < 290

C, cis contamination is present. Recrystallize from hot acetic acid.

Protocol B: HPLC Determination of Isomeric Ratio

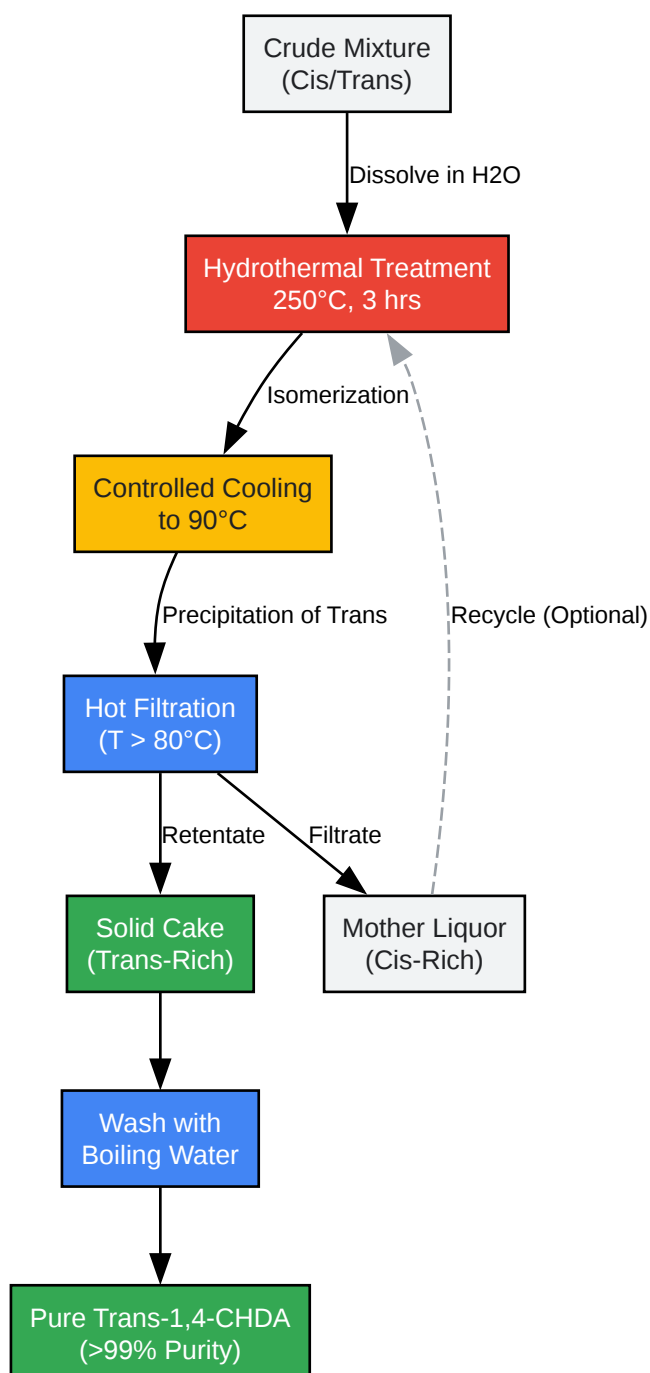
Objective: Quantify the Cis/Trans ratio in a reaction mixture.

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus).
- Mobile Phase: Phosphate Buffer (pH 2.5) / Acetonitrile (95:5).
 - Note: Low pH is required to suppress ionization of the carboxylic acids, ensuring retention on the hydrophobic column.
- Detection: UV at 210 nm.
- Elution Order:

- Cis-1,4-CHDA (More polar, elutes first).
- Trans-1,4-CHDA (Less polar, elutes second).

Process Visualization

The following diagram details the industrial purification logic, highlighting the critical "Hot Filtration" step that separates the isomers based on solubility differentials.



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Figure 2: Purification workflow emphasizing the solubility-driven separation of the trans-isomer.

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